

3-(2-Aminopropyl)phenol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-(2-Aminopropyl)phenol

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This document provides a comprehensive overview of the safety and handling procedures for **3-(2-Aminopropyl)phenol** (CAS No: 1075-61-2), also known as Isophen or 3-APPA. Due to the limited availability of specific toxicological data for this compound, this guide incorporates safety protocols and data from the parent compound, phenol, to ensure a conservative and robust safety framework. All personnel handling this substance must be thoroughly trained in these procedures and have access to the appropriate personal protective equipment and emergency facilities.

Section 1: Chemical and Physical Properties

3-(2-Aminopropyl)phenol is a phenethylamine derivative.^[1] Its known physical and chemical properties are summarized below. Understanding these properties is crucial for safe storage and handling.

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ NO	[2]
Molecular Weight	151.21 g/mol	[2]
CAS Number	1075-61-2	[2]
Appearance	Solid	[3]
Melting Point	137 °C	[4]
Boiling Point	273.23°C (estimate)	[4][5]
pKa	9.86 ± 0.10 (Predicted)	[4]
Synonyms	Phenol, m-(2-aminopropyl)-; α-Methyl-m-tyramine; Isophen; 3-APPA	[6]

Section 2: Hazard Identification and Toxicological Summary

The primary hazards associated with **3-(2-Aminopropyl)phenol** are related to its phenolic structure. It is classified as causing serious eye irritation.[2] When heated to decomposition, it may emit toxic fumes of nitrogen oxides (NOx).[4]

Due to the scarcity of specific toxicological data for **3-(2-Aminopropyl)phenol**, data for the parent compound, phenol, is provided as a conservative reference. Phenol is highly corrosive, toxic by all routes of exposure, and can be rapidly absorbed through the skin, potentially causing severe systemic effects.[7][8][9]

Acute Toxicity Data

Compound	Test	Route	Species	Value	Source
3-(2-Aminopropyl)phenol	LD ₅₀	Subcutaneous	Mouse	17 mg/kg	[4]
Phenol	LD ₅₀	Oral	Rat	317 mg/kg	[7]
Phenol	LD ₅₀	Oral	Mouse	270 mg/kg	[7]
Phenol	LD ₅₀	Dermal	Rabbit	630 mg/kg	[7]
Phenol	LC ₅₀	Inhalation	Rat	316 mg/m ³	[6]

GHS Classification for 3-(2-Aminopropyl)phenol

Hazard Class	Category	Hazard Statement
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation

Source: ECHA C&L Inventory[2]

Summary of Other Toxicological Effects (Based on Phenol)

- Skin Corrosion/Irritation: Causes severe skin burns.[6] Phenol can be absorbed through intact skin and may cause symptoms similar to inhalation and ingestion.[10]
- Germ Cell Mutagenicity: Phenol is suspected of causing genetic defects and is mutagenic for mammalian somatic cells and bacteria/yeast.[6][7]
- Carcinogenicity: The International Agency for Research on Cancer (IARC) classifies phenol as Group 3 (Not classifiable as to its carcinogenicity to humans).[7] The EPA has classified phenol as Group D (not classifiable as to human carcinogenicity).[9]
- Reproductive Toxicity: No definitive evidence has established phenol as a reproductive toxicant in humans.[11][12] However, developmental effects have been observed in animals at dose levels that also cause maternal toxicity.[11][13]

- Specific Target Organ Toxicity (STOT): May cause damage to the central nervous system, liver, and kidneys through prolonged or repeated exposure.[\[7\]](#)[\[8\]](#)

Section 3: Occupational Exposure Limits

No specific Occupational Exposure Limits (OELs) have been established for **3-(2-Aminopropyl)phenol**. Therefore, the established limits for phenol should be strictly adhered to as a minimum precaution.

Organization	Limit	Value
OSHA	PEL (8-hr TWA)	5 ppm (19 mg/m ³)
NIOSH	REL (10-hr TWA)	5 ppm (19 mg/m ³)
NIOSH	Ceiling (15-min)	15.6 ppm (60 mg/m ³)
ACGIH	TLV (8-hr TWA)	5 ppm (19 mg/m ³)
IDLH	Immediately Dangerous to Life or Health	250 ppm

Sources: OSHA, NIOSH, ACGIH[\[14\]](#)[\[15\]](#)

Section 4: Engineering Controls and Personal Protective Equipment (PPE)

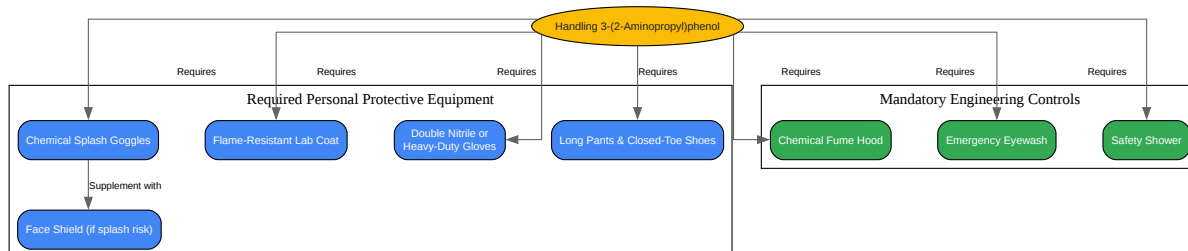
A robust safety protocol requires a combination of engineering controls and appropriate PPE.

Engineering Controls

- Ventilation: All work with **3-(2-Aminopropyl)phenol**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[8\]](#)[\[16\]](#)
- Safety Equipment: An ANSI-approved emergency eyewash station and safety shower must be immediately accessible within a 10-second travel time from the work area.[\[8\]](#)[\[16\]](#)[\[17\]](#)

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical splash goggles are mandatory.[16] When there is a significant risk of splashing, a face shield must be worn in addition to goggles.[8][17]
- Skin and Body Protection:
 - A flame-resistant lab coat must be worn and fully buttoned.[8]
 - Long pants and closed-toe shoes are required.[8]
 - For tasks with a high splash potential, a butyl rubber or neoprene apron should be worn.[8]
- Hand Protection: Due to the severe skin hazards of phenols, proper glove selection is critical.
 - For incidental contact, double-gloving with standard nitrile gloves (minimum 4 mil) is recommended. Gloves must be changed immediately upon contamination.[18]
 - For direct handling, making solutions, or when prolonged contact is possible, heavy-duty utility gloves (e.g., neoprene, butyl rubber, or Viton®) should be worn over inner nitrile gloves.[8]



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Caption: Core safety controls for handling 3-(2-aminopropyl)phenol.

Section 5: Safe Handling, Storage, and Disposal Handling

- Avoid the formation of dust and aerosols.[19]
- Never work alone when handling this compound.[17]
- Wash hands thoroughly after handling, even if gloves were worn.[16]
- Never heat or melt in an unventilated area such as an incubator or microwave.[16]
- Transport chemicals in secondary, shatter-resistant containment.[18]

Storage

- Store in a cool, dry, well-ventilated area.[18][19]
- Keep containers tightly closed.[18]
- Store below eye level.[18]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, strong bases, and chemically active metals.[6][18]

Disposal

- Dispose of waste in accordance with all local, state, and federal regulations.
- Contaminated materials and waste chemical should be placed in a clearly labeled, sealed container for hazardous waste pickup. Do not mix with other waste streams.[16]

Section 6: Emergency Procedures and First Aid

Rapid response is critical in the event of an exposure. Anyone assisting in decontamination must wear appropriate protective clothing and gloves.[8]

First-Aid Measures

- Skin Contact:
 - Immediately move to the nearest emergency shower or drench hose.[\[8\]](#)
 - While rinsing, remove all contaminated clothing.
 - Flush the affected area with copious amounts of water for at least 15 minutes.[\[8\]](#)[\[16\]](#)
 - After initial water flush, if available, repeatedly swab the affected area with low-molecular-weight polyethylene glycol (PEG 300 or PEG 400) until the odor of phenol is gone.[\[10\]](#)[\[17\]](#)
 - Seek immediate medical attention.[\[8\]](#) For large exposures, call emergency services (911).[\[17\]](#)
- Eye Contact:
 - Immediately proceed to the nearest emergency eyewash station.[\[8\]](#)
 - Hold eyelids open and flush with a continuous stream of water for at least 15-20 minutes.[\[10\]](#)[\[16\]](#) Do not interrupt flushing.
 - Remove contact lenses if it can be done easily.
 - Seek immediate medical attention.[\[8\]](#)[\[10\]](#)
- Inhalation:
 - Move the exposed individual to fresh air immediately.[\[8\]](#)
 - If breathing is difficult or has stopped, provide artificial respiration.
 - Seek immediate medical attention.[\[8\]](#)
- Ingestion:
 - Do NOT induce vomiting.[\[20\]](#)

- Rinse mouth thoroughly with water. If the person is conscious, have them drink one or two glasses of water.[\[19\]](#)
- Seek immediate medical attention.[\[20\]](#)

Caption: First aid workflow for **3-(2-aminopropyl)phenol** exposure.

Spill Response

- Small Spills (<50 mL):
 - Ensure appropriate PPE is worn (double gloves, goggles, lab coat).
 - Absorb the spill with an inert material like vermiculite, sand, or paper towels.[\[16\]](#)
 - Place the absorbent material and any contaminated items into a sealed, labeled container for hazardous waste disposal.[\[16\]](#)
 - Wipe down the spill area with a soap and water solution.[\[18\]](#)
- Large Spills (>50 mL):
 - Evacuate the laboratory immediately and close the doors.[\[16\]](#)
 - Alert others in the area and notify your institution's Environmental Health and Safety (EHS) department or emergency response team.
 - Do not attempt to clean up a large spill without specialized training and equipment.

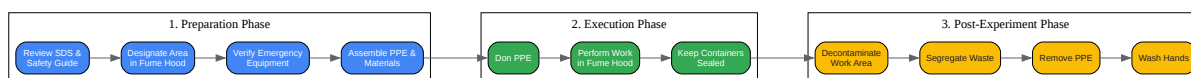
Section 7: Experimental Protocols

No detailed, published experimental protocols specifically for the handling of **3-(2-Aminopropyl)phenol** were identified. The following workflow represents a generalized protocol for its use in a research setting, incorporating best practices for handling hazardous phenolic compounds.

General Laboratory Use Workflow

- Preparation:

- Review this safety guide and the compound-specific Safety Data Sheet (SDS).
- Prepare a designated work area within a chemical fume hood.[18]
- Ensure the availability and functionality of the emergency shower and eyewash.[16]
- Assemble all necessary materials and PPE before beginning work.
- Execution:
 - Don all required PPE as outlined in Section 4.
 - Perform all manipulations, including weighing and dilutions, inside the fume hood.
 - Keep containers sealed when not in use.
 - Handle the material carefully to avoid generating dust.
- Post-Experiment:
 - Decontaminate all surfaces within the fume hood with soap and water.[18]
 - Segregate all hazardous waste into appropriately labeled containers.
 - Carefully remove PPE, avoiding self-contamination.
 - Wash hands thoroughly with soap and water.



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Caption: General workflow for safe laboratory use.

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